An In-Depth Technical Guide to Ethyl Stearoylacetate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*ETHYL STEAROYLACETATE*
CAS No.:	*7146-82-9*
Cat. No.:	*B1605421*

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Introduction

Ethyl stearoylacetate, also known as ethyl 3-oxoeicosanoate, is a long-chain β-keto ester with significant potential in various scientific and industrial applications, including organic synthesis and pharmaceutical sciences.[1][2] Its unique structure, combining a long fatty acid chain with a reactive β-keto ester functional group, imparts properties that make it a valuable intermediate and formulation excipient. This guide provides a comprehensive overview of its molecular characteristics, synthesis, physicochemical properties, potential applications in drug development, and safety and handling protocols.

Core Molecular and Physical Properties

Ethyl stearoylacetate is a complex organic molecule with the chemical formula C22H42O3.[1] It has a molecular weight of approximately 354.6 g/mol .[1]

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Property	Value	Source
Molecular Formula	C22H42O3	[1]
Molecular Weight	354.6 g/mol	[1]
IUPAC Name	Ethyl 3-oxoeicosanoate	[2]
CAS Number	7146-82-9	[1]

While specific experimental data for the physicochemical properties of **ethyl stearoylacetate** are not readily available in the literature, we can estimate its properties based on structurally similar long-chain esters, such as ethyl stearate, and other β-keto esters.

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Property	Estimated Value/Characteristic	Basis of Estimation	Source (Analogous Compound)
Appearance	Waxy solid at or below room temperature	Based on ethyl stearate, which is a solid below 34°C.[3]	[3]
Melting Point	Expected to be in a similar range to ethyl stearate (34-38°C)	Structural similarity to ethyl stearate.	[3]
Boiling Point	High boiling point, likely distillable under reduced pressure	Long alkyl chain significantly increases the boiling point. Ethyl stearate boils at 213-215°C at 15 mmHg.[3]	[3]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and chlorinated solvents	The long, nonpolar stearoyl chain dominates the molecule's polarity.	General principle for long-chain lipids
Stability	Stable under normal conditions. Incompatible with strong acids and bases.	General stability of esters and β-keto esters.[4]	[4]

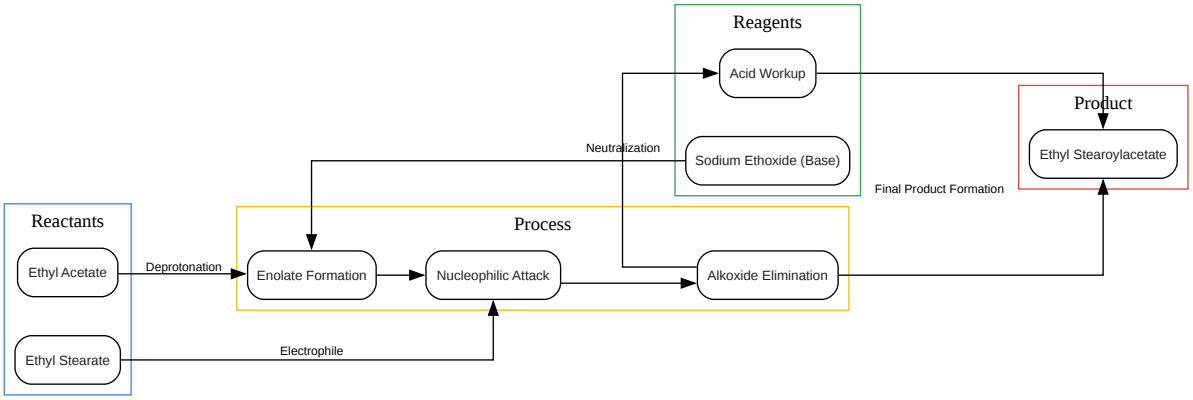
Synthesis of **Ethyl Stearoylacetate**

The primary method for synthesizing β-keto esters like **ethyl stearoylacetate** is the Claisen condensation. This reaction involves the base-mediated condensation of an ester with an enolizable α-hydrogen with another ester. For the synthesis of **ethyl stearoylacetate**, a crossed Claisen condensation between ethyl stearate and ethyl acetate would be a plausible route.

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Reaction Principle: Claisen Condensation

The Claisen condensation proceeds via the formation of an enolate from one ester, which then acts as a nucleophile, attacking the carbonyl carbon of a second ester molecule. The subsequent loss of an alkoxide group yields the β-keto ester. A strong base, such as sodium ethoxide, is typically used to deprotonate the α-carbon of the ester.



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Caption: Generalized workflow for the synthesis of **Ethyl Stearoylacetate** via Claisen condensation.

Proposed Experimental Protocol

The following is a proposed, detailed protocol for the synthesis of **ethyl stearoylacetate**, adapted from established procedures for similar Claisen condensations, such as the synthesis of ethyl benzoylacetate.[5][6]

Materials:

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- Ethyl stearate
- Ethyl acetate (anhydrous)
- Sodium ethoxide or sodium metal
- Anhydrous ethanol (if using sodium metal)
- Toluene or another suitable anhydrous, non-protic solvent
- Hydrochloric acid or acetic acid (for workup)
- Diethyl ether or other extraction solvent
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Preparation of Sodium Ethoxide (if using sodium metal): In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a mechanical stirrer, and a nitrogen inlet, add anhydrous ethanol. Carefully add sodium metal in small pieces to the ethanol to generate sodium ethoxide in situ.
- Reaction Setup: If using commercial sodium ethoxide, suspend it in anhydrous toluene in the reaction flask under a nitrogen atmosphere.
- Addition of Esters: To the stirred solution of sodium ethoxide, add a mixture of ethyl stearate and a molar excess of ethyl acetate.
- Reaction: Heat the reaction mixture to reflux with continuous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Carefully quench the reaction by pouring it into a mixture of ice and dilute hydrochloric acid or acetic

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acid to neutralize the excess base.

- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether or another suitable organic solvent.
- Washing: Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **ethyl stearoylacetate**.

Analytical Characterization

The structure and purity of the synthesized **ethyl stearoylacetate** can be confirmed using standard analytical techniques. The following are the expected spectral characteristics based on its structure and data from analogous compounds.

1H and 13C NMR Spectroscopy

- 1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl ester group (a quartet around 4.1-4.2 ppm and a triplet around 1.2-1.3 ppm). A singlet for the methylene protons between the two carbonyl groups (α-methylene) would likely appear around 3.4 ppm. The long alkyl chain of the stearoyl group will produce a complex multiplet in the upfield region (around 0.8-1.6 ppm), with a characteristic triplet for the terminal methyl group.
- 13C NMR: The carbon NMR spectrum will show two distinct carbonyl signals, one for the ketone (around 202-205 ppm) and one for the ester (around 167-170 ppm).[7] The carbons of the ethyl group will appear at approximately 61 ppm (CH2) and 14 ppm (CH3).[8] The α-methylene carbon will be visible around 50 ppm, and the numerous carbons of the stearoyl chain will appear in the 20-40 ppm region.

Infrared (IR) Spectroscopy

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The IR spectrum will be dominated by two strong carbonyl (C=O) stretching bands. The ketone C=O stretch is expected around 1715-1720 cm-1, and the ester C=O stretch at a slightly higher frequency, around 1735-1745 cm-1.[9][10] Strong C-O stretching vibrations for the ester group will be present in the 1300-1000 cm-1 region.[10] The C-H stretching vibrations of the long alkyl chain will be observed just below 3000 cm-1.

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) would likely show a molecular ion peak (M+) at m/z 354. Characteristic fragmentation patterns would include the loss of the ethoxy group (-OC2H5) and cleavage at various points along the stearoyl chain.

Potential Applications in Drug Development

While specific applications of **ethyl stearoylacetate** are not extensively documented, its chemical nature as a long-chain β-keto ester suggests several potential uses in the pharmaceutical industry.

Intermediate in Organic Synthesis

β-Keto esters are versatile building blocks in organic synthesis. The presence of the reactive α-methylene group allows for easy alkylation and acylation, making **ethyl stearoylacetate** a potential precursor for the synthesis of complex lipids and other long-chain molecules with pharmaceutical relevance.

Excipient in Drug Formulations

The long, lipophilic stearoyl chain makes **ethyl stearoylacetate** a candidate for use as a pharmaceutical excipient.[11] It could function as a lipid component in various drug delivery systems.

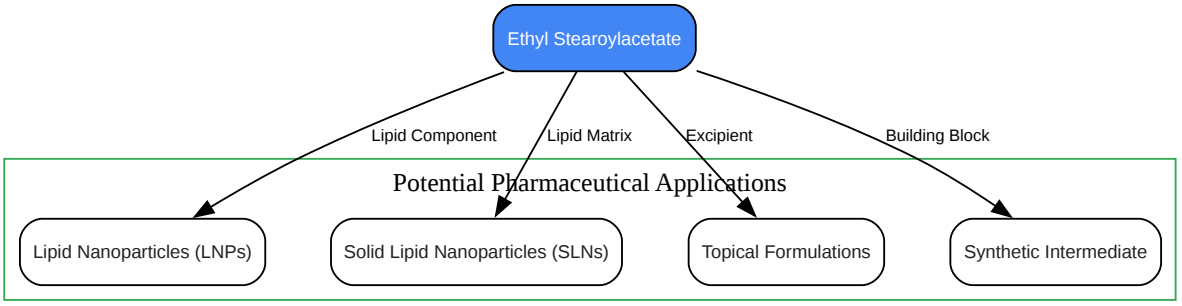
- Lipid Nanoparticles (LNPs): The structural similarity of the stearoyl group to endogenous lipids suggests that **ethyl stearoylacetate** could be incorporated into LNPs for the delivery of nucleic acids (like mRNA or siRNA) or hydrophobic small molecule drugs.[8] The lipid composition of LNPs is crucial for their stability and delivery efficiency.

- Solid Lipid Nanoparticles (SLNs) and Nanostructured Lipid Carriers (NLCs): These systems are used to improve the bioavailability of poorly water-soluble drugs. **Ethyl stearoylacetate**

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could serve as a solid lipid matrix or a liquid lipid component in these formulations.

- Topical and Transdermal Formulations: Its lipophilic nature could make it a suitable component in creams, ointments, and patches to enhance the penetration of active pharmaceutical ingredients (APIs) through the skin.



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Caption: Potential roles of **Ethyl Stearoylacetate** in pharmaceutical research and development.

Safety and Handling

A specific Safety Data Sheet (SDS) for **ethyl stearoylacetate** is not readily available. Therefore, the following safety precautions are based on the known hazards of structurally similar compounds like ethyl stearate and general handling procedures for β-keto esters.

- Hazard Classification: Based on analogous compounds, **ethyl stearoylacetate** may cause skin and eye irritation.[3] Inhalation of dust or vapor may cause respiratory tract irritation.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.[3] Use in a well-ventilated area or with a chemical fume hood.[3]
- Handling: Avoid contact with skin, eyes, and clothing.[4] Avoid breathing dust or vapors.[4] Keep away from ignition sources as fine dust may be combustible.

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- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4] Keep away from strong acids, bases, and oxidizing agents.[4]
- First Aid:
  - Skin Contact: Wash off immediately with plenty of soap and water.[3]
  - Eye Contact: Rinse cautiously with water for several minutes.[12] Remove contact lenses if present and easy to do. Continue rinsing.[12]
  - Inhalation: Move to fresh air.[3]
  - Ingestion: Do NOT induce vomiting.[4] Seek medical attention.

Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

Conclusion

Ethyl stearoylacetate is a valuable long-chain β-keto ester with considerable potential in organic synthesis and as an excipient in advanced drug delivery systems. While specific experimental data for this compound is limited, its properties and reactivity can be reliably inferred from well-studied analogous compounds. This guide provides a solid foundation for researchers and drug development professionals to understand and utilize **ethyl stearoylacetate** in their work, while emphasizing the need for careful handling and further experimental characterization.

References

- GSRS. **ETHYL STEAROYLACETATE**. Available at: [Link]
- Organic Syntheses. Acetic acid, benzoyl-, ethyl ester. Org. Synth. 1925, 4, 27. Available at: [Link]
- CPAChem. Safety data sheet. 2023. Available at: [Link]
- Doc Brown's Chemistry. ethyl ethanoate low high resolution H-1 proton nmr spectrum of ethyl acetate analysis interpretation of chemical shifts ppm spin spin line splitting. Available

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at: [Link]

- Organic Syntheses. Acetic acid, benzoyl-, ethyl ester. Org. Synth. 1943, 23, 37. Available at: [Link]
- Doc Brown's Chemistry. infrared spectrum of ethyl ethanoate prominent wavenumbers cm-1 detecting functional groups present finger print for identification of ethyl acetate image diagram. Available at: [Link]
- UCLA Chemistry. IR Spectroscopy Tutorial: Esters. Available at: [Link]
- HMDB. 13C NMR Spectrum (1D, 15.09 MHz, CDCl3, experimental) (HMDB0031217). Available at: [Link]
- GSRS. **ETHYL STEAROYLACETATE**. Available at: [Link]
- European Pharmaceutical Review. The central role of excipients in drug formulation. 2013. Available at: [Link]
- Chemistry LibreTexts. 13.11: Characteristics of ^{13}C NMR Spectroscopy. 2024. Available at: [Link]

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Sources

- 1. ETHYL STEAROYLACETATE | CAS: 7146-82-9 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. fishersci.com [fishersci.com]
- 5. Organic Syntheses Procedure [orgsyn.org]

- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. hmdb.ca [hmdb.ca]
- 9. infrared spectrum of ethyl ethanoate prominent wavenumbers cm-1 detecting functional groups present finger print for identification of ethyl acetate image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. orgchemboulder.com [orgchemboulder.com]
- 11. Ethyl acetoacetate [webbook.nist.gov]
- 12. cpachem.com [cpachem.com]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Ethyl Stearoylacetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605421/docs#an-in-depth-technical-guide-to-ethyl-stearoylacetate]

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